

# Operational Guide: Safe Handling and Disposal of 3-Iodoquinolin-6-ol

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## Compound of Interest

Compound Name: 3-Iodoquinolin-6-ol

CAS No.: 889660-68-8

Cat. No.: B3030346

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## Executive Summary & Chemical Profile[1]

**3-Iodoquinolin-6-ol** is a specialized halogenated heterocyclic intermediate often used in drug discovery and scaffold synthesis.[1] Unlike common solvents, this compound presents a dual-hazard profile: it possesses the environmental persistence of a halogenated aromatic and the reactivity of a phenolic system.[1]

Improper disposal—specifically, mixing with non-halogenated waste streams or strong oxidizers—can lead to regulatory violations (RCRA) and the release of toxic iodine vapors during incineration. This guide establishes a self-validating workflow to ensure compliance and safety.

## Chemical Identity Table

Parameter	Detail
Chemical Name	3-Iodoquinolin-6-ol
CAS Number	889660-68-8
Molecular Formula	C <sub>9</sub> H <sub>6</sub> INO
Molecular Weight	271.05 g/mol
Physical State	Solid (Pale yellow to beige powder)
Key Sensitivities	Photosensitive (C-I bond cleavage), Acid/Base Active (Amphoteric character)

## Hazard Characterization (The "Why")

To handle this compound safely, one must understand the causality of its hazards.

- **Halogenated Burden:** The Iodine atom at position 3 classifies this as a Halogenated Organic. [1] Standard incineration of non-halogenated waste does not employ the necessary scrubbers to capture acid gases (HI, I<sub>2</sub>) generated by this compound. Result: It must be segregated into halogen-specific waste streams.[1]
- **Phenolic Acidity:** The hydroxyl group at position 6 is acidic.[1] If mixed with strong bases in a waste container, it can form salts, potentially altering solubility and causing precipitation that clogs waste lines.
- **Photolytic Instability:** Aryl iodides are prone to homolytic cleavage under UV light, generating free radicals and iodine gas ( ).[1] Result: Waste containers must be opaque or amber.[1]

## Pre-Disposal Stabilization Protocol

Before moving the material to waste accumulation areas, perform these stabilization steps.

This acts as a "Gatekeeper" phase to prevent downstream accidents.[1]

- **Quench Reactivity:** If the compound is part of a reaction mixture containing active reagents (e.g., boronic acids, lithium reagents), quench fully. Ensure pH is neutral (pH 6-8) to prevent

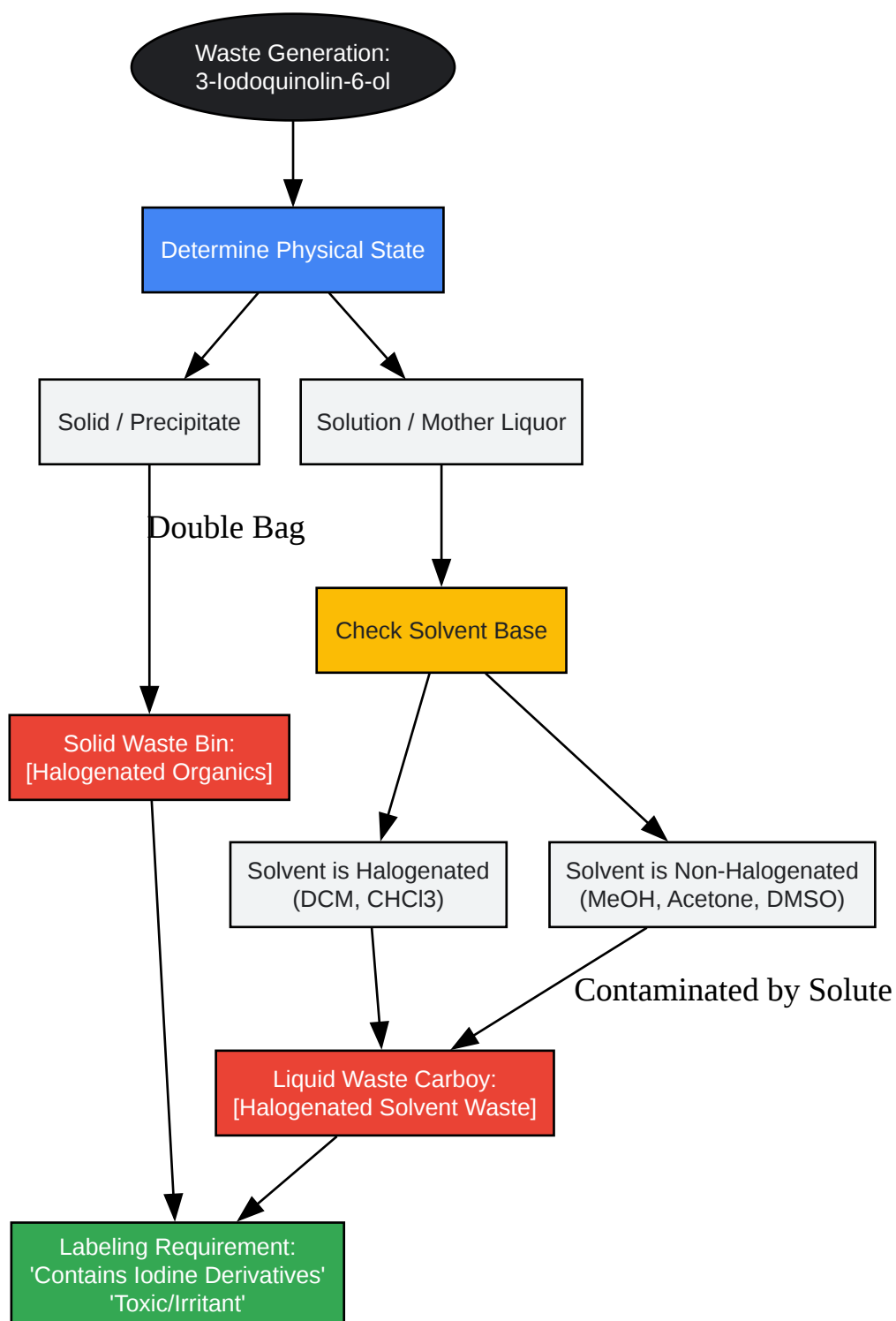
exothermic acid-base reactions in the waste drum.[1]

- Solvent Assessment: Determine the primary solvent.[1]
  - If dissolved in DCM/Chloroform: The entire mixture is Halogenated Solvent Waste.
  - If dissolved in Methanol/Acetone: The mixture is still Halogenated Waste because of the solute (**3-Iodoquinolin-6-ol**).[1] Crucial Rule: "One drop of halogen makes the whole barrel halogenated." [1]
- Light Protection: Wrap clear waste bottles in aluminum foil if amber glass is unavailable.

## Disposal Decision Logic

The following workflow dictates the physical disposal path. This system is designed to be self-validating: you cannot proceed to the next step without confirming the state of the material.[1]

## Workflow Diagram (DOT)



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Caption: Decision tree for segregating **3-Iodoquinolin-6-ol** waste. Note that liquid waste defaults to "Halogenated" regardless of the solvent due to the solute's chemistry.[1]

## Detailed Disposal Procedures

### Scenario A: Solid Waste (Pure Compound or Contaminated Solids)

Applicability:[1] Expired shelf stock, spill cleanup materials, contaminated gloves/weigh boats.

- Primary Containment: Place the solid material in a clear polyethylene bag. Twist and tape the neck.[1]
- Secondary Containment: Place the primary bag into a secondary bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste label.
  - Constituents: "Solid Waste contaminated with **3-Iodoquinolin-6-ol**." [1]
  - Hazards: Check "Toxic" and "Irritant." [1]
- Disposal Stream: Deposit in the Solid Hazardous Waste drum. Do not place in regular trash or biohazard bins.

### Scenario B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, HPLC effluent, mother liquors.

- Container Selection: Use an HDPE or Amber Glass carboy.[1] Avoid metal containers (steel cans) as phenolic iodides can corrode metal over time if moisture is present.[1]
- Segregation: Pour into the Halogenated Solvent Waste stream.
  - Warning: Never pour this into the "Non-Halogenated" or "Aqueous" waste streams.[1] The iodine content requires high-temperature incineration (>1100°C) with acid gas scrubbing, which standard non-halogenated incinerators cannot provide.[1]
- Rinsing: Triple-rinse the original vessel with a small volume of acetone or DCM.[1] Add these rinsates to the same Halogenated waste carboy.

## Regulatory & Compliance Context

Understanding the regulatory framework ensures your lab passes EHS audits.[1]

- RCRA Classification (USA): While **3-Iodoquinolin-6-ol** is not explicitly "P-listed" or "U-listed" by name, it is regulated under Process Knowledge.[1]
  - If dissolved in spent halogenated solvents (e.g., Methylene Chloride), it carries the F002 code [1].[2][3]
  - As a standalone toxic halogenated substance, it contributes to the waste stream requiring treatment for Halogenated Organic Carbon (HOC).
- European Waste Catalogue (EWC):
  - Classify under 07 01 03\* (organic halogenated solvents, washing liquids and mother liquors) [2].

## Emergency Response (Spills)[1]

In the event of a benchtop spill of solid **3-Iodoquinolin-6-ol**:

- PPE: Wear nitrile gloves, lab coat, and safety goggles. Respiratory protection (N95) is recommended to avoid inhaling dust.[1]
- Containment: Do not dry sweep (creates dust).[1] Cover the spill with a wet paper towel or an oil-impregnated sweeping compound.[1]
- Cleanup: Wipe up the material and place all wipes into a sealable bag.[1]
- Decontamination: Wipe the surface with a dilute surfactant (soap and water).[1] Avoid bleach, as oxidizers can react with the iodine moiety to release iodine gas.

## References

- United States Environmental Protection Agency (EPA). "List of Hazardous Waste Codes (F-List)."[1] RCRA Regulations. Available at: [\[Link\]](#)[1]

- European Chemicals Agency (ECHA). "Substance Information: Quinolin-8-ol (Isomer Analog Guidance)."[1] ECHA Registration Dossier. Available at: [[Link](#)][1]
- PubChem. "Compound Summary: **3-Iodoquinolin-6-ol** (CAS 889660-68-8)."[1] National Library of Medicine.[1] Available at: [[Link](#)][1]

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## Sources

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